# Cochinmicin I: A Technical Guide for Researchers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Cochinmicin I* |
| *CAS No.:* | *146925-27-1* |
| *Cat. No.:* | *B1177782* |

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This technical guide provides an in-depth overview of **Cochinmicin I**, a potent cyclodepsipeptide endothelin antagonist. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular characteristics, relevant biological pathways, and key experimental methodologies.

## Core Molecular Data

**Cochinmicin I** is a complex natural product with significant therapeutic potential. Its fundamental molecular properties are summarized below.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | C46H47N7O12 | [1][2] |
| Molecular Weight | 889.9 g/mol | [1][2] |

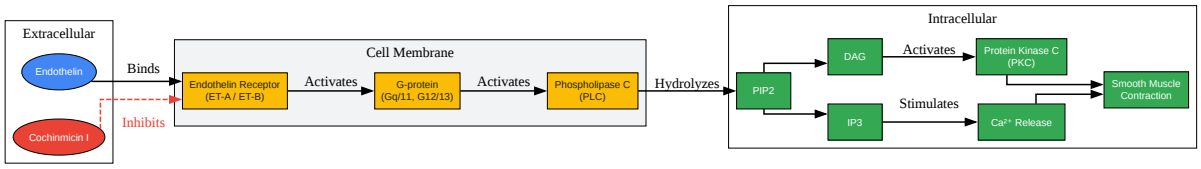
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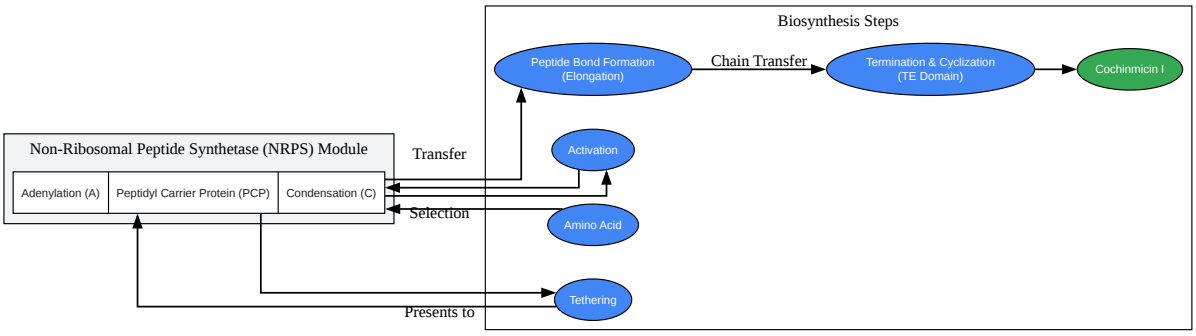
# Endothelin Signaling Pathway and **Cochinmicin I**'s Mechanism of Action

**Cochinmicin I** functions as a competitive antagonist of endothelin receptors.[3] Endothelins are potent vasoconstricting peptides that mediate their effects through two G-protein coupled receptors: Endothelin Receptor Type A (ET-A) and Type B (ET-B). The binding of endothelin to these receptors, primarily ET-A on vascular smooth muscle cells, initiates a signaling cascade that leads to vasoconstriction. **Cochinmicin I** competitively binds to these receptors, inhibiting the downstream signaling cascade.

The signaling pathway initiated by endothelin binding involves the activation of G-proteins, specifically Gq/11 and G12/13.[1][2][4] Activation of Gq leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). This cascade ultimately results in smooth muscle contraction and vasoconstriction. By blocking the initial binding of endothelin, **Cochinmicin I** prevents these downstream effects.

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